

Application Notes and Protocols for the Analysis of Diclofenac in Urine

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Compound of Interest

Compound Name: 4'-Hydroxy diclofenac-d4

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These application notes provide detailed protocols for the extraction and quantification of diclofenac, a widely used non-steroidal anti-inflammatory drug (NSAID), from human urine samples. The following sections are designed to guide researchers, scientists, and drug development professionals through established sample preparation techniques, including Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE), coupled with common analytical methods such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS).

Overview of Sample Preparation Techniques

The analysis of diclofenac in urine requires effective sample preparation to remove interfering endogenous compounds and concentrate the analyte of interest. The choice of technique depends on factors such as the required sensitivity, sample throughput, and available instrumentation.

- **Solid-Phase Extraction (SPE):** A highly selective method that utilizes a solid sorbent to isolate diclofenac from the urine matrix. It is known for providing clean extracts and high recovery rates.
- **Liquid-Liquid Extraction (LLE):** A classic extraction technique based on the differential solubility of diclofenac in two immiscible liquid phases. It is a cost-effective method suitable for various applications.

- Solid Phase Micro Tip Extraction (SPMTE): A miniaturized version of SPE that uses a small amount of sorbent packed into a pipette tip, offering a rapid and simple extraction process.[\[1\]](#)

Quantitative Data Summary

The following tables summarize the performance characteristics of various sample preparation and analytical methods for diclofenac in urine, as reported in the literature.

Table 1: Performance of Solid-Phase Extraction (SPE) Methods

Analytical Method	Recovery (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity Range	Reference
HPLC-UV	~85%	0.007 µg/mL	0.02 µg/mL	0.02 - 1.0 µg/mL	[2]
HPLC-UV (SPMTE)	74.80%	-	-	-	[1][3]
LC-DAD (MISPE)	96%	-	-	-	[4]

Table 2: Performance of Liquid-Liquid Extraction (LLE) Methods

Analytical Method	Recovery (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity Range	Reference
HPLC	>78%	-	0.4 µg/mL	0.2 - 40 µg/mL	[5]
Spectrophotometry	99.0 - 104.0%	0.014 mg/L	-	0.035 - 2.7 mg/L	[6]
Spectrophotometry (HLLE)	-	0.03 ng/cm ³	-	1.0 - 30.0 µg/cm ³	[7][8]
GC-MS	-	-	-	0.1 - 10 µg/mL	[9]

Experimental Protocols

Solid-Phase Extraction (SPE) Protocol

This protocol is based on a method for the analysis of diclofenac in urine using C18 cartridges followed by HPLC-UV detection.[\[2\]](#)

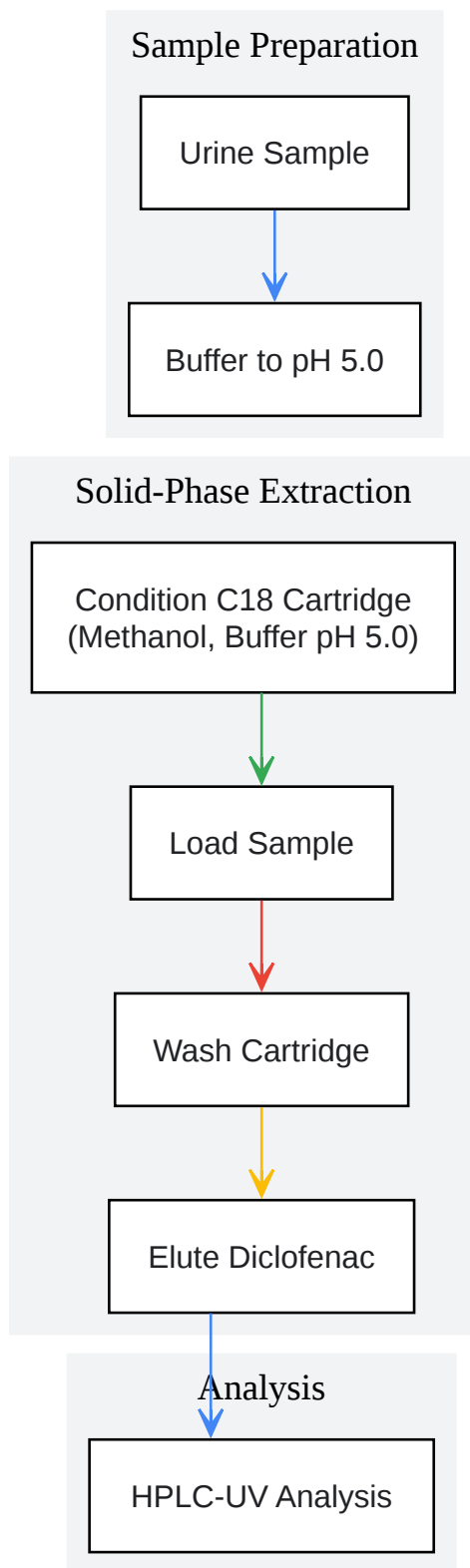
Materials:

- Urine sample
- C18 Bond-Elut cartridges
- Methanol
- Acetonitrile
- Aqueous buffer (pH 5.0)
- 10 mM Acetate buffer (pH 4.0)
- SPE manifold
- HPLC system with UV detector

Procedure:

- Sample Pre-treatment: Buffer the urine sample to pH 5.0.
- Cartridge Conditioning: Condition the C18 SPE cartridge with methanol followed by the aqueous buffer (pH 5.0).
- Sample Loading: Load the pre-treated urine sample onto the conditioned cartridge.
- Washing: Wash the cartridge with a mixture of methanol-aqueous buffer or acetonitrile-aqueous buffer to remove interferences.
- Elution: Elute diclofenac from the cartridge using an appropriate mixture of methanol or acetonitrile and an aqueous buffer.

- Analysis: Analyze the eluate using a reversed-phase ODS column with a mobile phase of 10 mM acetate buffer (pH 4.0)-acetonitrile (58:42, v/v) and UV detection at 210 nm.[\[2\]](#)



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Fig. 1: Solid-Phase Extraction Workflow

Liquid-Liquid Extraction (LLE) Protocol

This protocol describes a general procedure for the extraction of diclofenac from urine followed by HPLC analysis.[5]

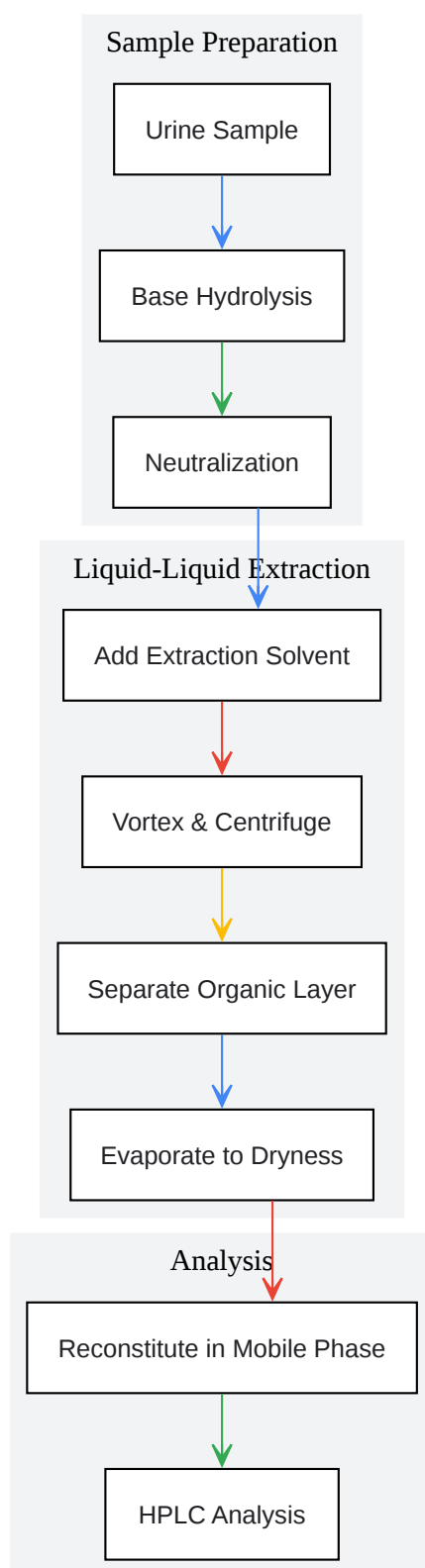
Materials:

- Urine sample (0.25 mL)
- Sodium hydroxide solution for hydrolysis
- Neutralizing agent (e.g., acid)
- Extraction solvent (e.g., a mixture of organic solvents)
- Mobile phase for HPLC
- Ascorbic acid
- Centrifuge
- Evaporator
- HPLC system

Procedure:

- Hydrolysis: Perform base hydrolysis on the urine sample.[5]
- Neutralization: Neutralize the hydrolyzed sample.[5]
- Extraction: Add the extraction solvent, vortex, and centrifuge to separate the layers.
- Evaporation: Transfer the organic layer to a new tube and evaporate to dryness.

- Reconstitution: Reconstitute the dried extract in the mobile phase containing ascorbic acid.
[\[5\]](#)
- Analysis: Inject the reconstituted sample into the HPLC system for analysis.



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Fig. 2: Liquid-Liquid Extraction Workflow

Homogeneous Liquid-Liquid Extraction (HLLE) Protocol

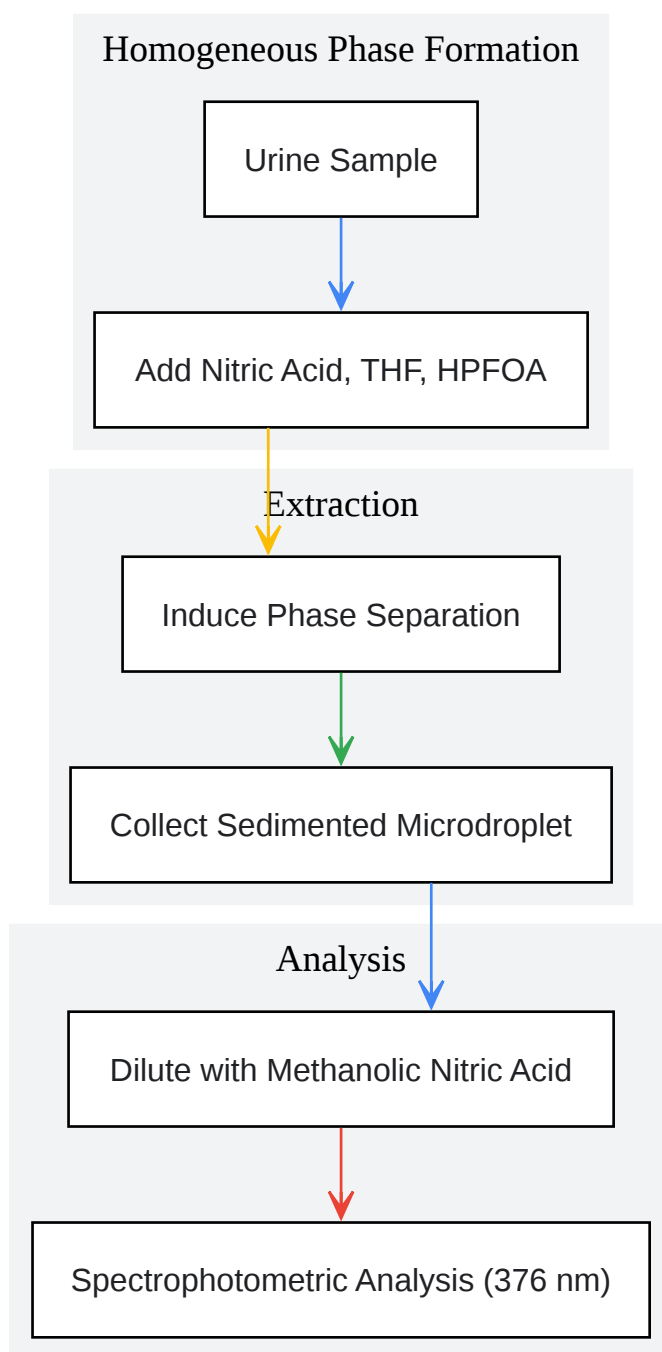
This protocol outlines a novel extractive-spectrophotometric method for the determination of diclofenac in urine.^{[7][8]}

Materials:

- Urine sample
- Nitric acid
- Tetrahydrofuran (THF)
- Perfluorooctanoic acid (HPFOA)
- Methanol
- Centrifuge
- Microsyringe
- Spectrophotometer

Procedure:

- **Homogeneous Phase Formation:** In a suitable vessel, mix the urine sample with nitric acid, THF, and HPFOA to form a homogeneous phase.
- **Phase Separation:** Induce phase separation, which results in the formation of a sedimented microdroplet containing the extracted diclofenac.
- **Microdroplet Collection:** Carefully collect the oily sedimented liquid phase using a microsyringe.
- **Dilution and Analysis:** Dilute the collected microdroplet with 7.0 M nitric acid in methanol and determine the concentration of diclofenac at 376 nm using a spectrophotometer.^{[7][8]}



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Fig. 3: Homogeneous LLE Workflow

Analytical Instrumentation

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used technique for the quantification of diclofenac. A typical setup includes a reversed-phase C18 column and UV detection. The mobile phase composition and pH are critical parameters that need to be optimized for good separation and peak shape.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

For higher sensitivity and selectivity, LC-MS/MS is the method of choice. It provides structural information and allows for the quantification of diclofenac and its metabolites at very low concentrations.[\[10\]](#)[\[11\]](#)[\[12\]](#) The use of an internal standard is recommended to ensure accuracy and precision.

Method Validation

All analytical methods for the determination of diclofenac in urine should be validated according to international guidelines (e.g., ICH guidelines).[\[13\]](#)[\[14\]](#) Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.[\[13\]](#)[\[15\]](#)
- **Accuracy:** The closeness of the test results obtained by the method to the true value.[\[16\]](#)
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.[\[13\]](#)
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.[\[13\]](#)[\[17\]](#)
- **Limit of Quantification (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[\[13\]](#)[\[17\]](#)
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.[\[14\]](#)

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References

- 1. Solid Phase Micro Tip Extraction Coupled With High Performance Liquid Chromatography for Diclofenac Sodium Analysis in Urine Sample | Malaysian Journal of Fundamental and Applied Sciences [mjfas.utm.my]
- 2. Study of the solid-phase extraction of diclofenac sodium, indomethacin and phenylbutazone for their analysis in human urine by liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Analysis of diclofenac and four of its metabolites in human urine by HPLC - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Quantification of Diclofenac at Trace Levels in Pharmaceutical and Urine Samples Using Kinetic Spectrophotometric Method – Oriental Journal of Chemistry [orientjchem.org]
- 7. A new homogeneous liquid-liquid extractive-spectrophotometric method for determination of diclofenac in urine – Oriental Journal of Chemistry [orientjchem.org]
- 8. researchgate.net [researchgate.net]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 10. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 11. researchgate.net [researchgate.net]
- 12. revroum.lew.ro [revroum.lew.ro]
- 13. Development and validation of a new HPLC analytical method for the determination of diclofenac in tablets - PMC [pmc.ncbi.nlm.nih.gov]
- 14. benchchem.com [benchchem.com]
- 15. files.core.ac.uk [files.core.ac.uk]
- 16. longdom.org [longdom.org]
- 17. allsubjectjournal.com [allsubjectjournal.com]

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